

Technical Support Center: Troubleshooting Poor Estrus Response After Prosolvin Administration

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Compound of Interest

Compound Name: *Prosolvin*
CAS No.: *73523-00-9*
Cat. No.: *B1675510*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to troubleshooting poor estrus response following the use of **Prosolvin** (active ingredient: Luprostiol, a synthetic prostaglandin F2 α analogue).

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **Prosolvin**?

A1: **Prosolvin** contains Luprostiol, a potent synthetic analogue of prostaglandin F2 α (PGF2 α). [1][2] Its primary action is luteolysis, which is the regression of the corpus luteum (CL). [3][4] The CL produces progesterone, a hormone that maintains the diestrus phase of the estrous cycle and pregnancy. By inducing the regression of a functional CL, **Prosolvin** causes a rapid decline in progesterone levels. This hormonal shift removes the negative feedback on the hypothalamus and pituitary gland, permitting the final maturation of ovarian follicles, leading to the onset of estrus (heat) and subsequent ovulation, typically within 2 to 5 days. [5]

Q2: When is the optimal time to administer **Prosolvin** for estrus synchronization?

A2: **Prosolvín** is only effective when a mature, functional corpus luteum is present.[3][4] This corresponds to the luteal phase of the estrous cycle, which is approximately days 5 to 17 in cattle.[5] Administration of **Prosolvín** outside of this window will not result in luteolysis and, therefore, will not induce estrus. There is a refractory period of about 4-5 days post-ovulation when animals will not respond to treatment.[4]

Q3: What are the most common reasons for a poor estrus response after **Prosolvín** treatment?

A3: The most common reasons for failure include:

- The animal was not cycling (anestrus): This can be due to poor nutrition, low body condition score (BCS), postpartum stress, or disease.[6][7] **Prosolvín** will not be effective in animals that are not experiencing regular estrous cycles as they will not have a functional corpus luteum to lyse.[8]
- Incorrect timing of administration: The injection was given when the corpus luteum was either not yet developed (too early in the cycle) or had already regressed (too late in the cycle).
- Presence of ovarian cysts: Certain types of ovarian cysts can lead to anestrous behavior and may not respond to PGF2 α treatment alone.[5]
- Animal is already pregnant: **Prosolvín** can induce abortion in pregnant animals unless that is the intended outcome.[4]

Q4: Can **Prosolvín** be used in conjunction with other hormones?

A4: Yes, **Prosolvín** is often used in combination with GnRH (Gonadotropin-Releasing Hormone) in synchronization protocols like the Ovsynch program.[4][9] The use of GnRH prior to **Prosolvín** can increase the proportion of cows that are responsive to the prostaglandin treatment and can help to coordinate a new follicular wave, leading to a tighter synchrony of ovulation.[4]

Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving the causes of poor estrus response after **Prosolvín** administration.

Problem: Low or no estrus response in treated animals.

Potential Cause 1: Non-cycling (Anestrous) Animals

- How to Diagnose:
 - Body Condition Score (BCS) Assessment: Evaluate the nutritional status of the animals. A low BCS is often associated with anestrus.[\[7\]](#)
 - Ovarian Ultrasonography: Perform a transrectal ultrasound to visualize the ovaries. Inactive ovaries will appear small and lack a corpus luteum or large follicles.[\[4\]](#)[\[10\]](#)
 - Progesterone Assay: Measure progesterone levels in blood or milk. Low progesterone levels (<1 ng/mL) in two samples taken 10-14 days apart can confirm anestrus.[\[11\]](#)
- Solution:
 - Improve the nutritional plane of the animals to achieve an adequate BCS.
 - Ensure animals are a sufficient number of days postpartum before initiating a synchronization protocol.[\[7\]](#)
 - Address any underlying health issues.

Potential Cause 2: Incorrect Timing of **Prosolvín** Administration

- How to Diagnose:
 - Review of Protocol and Records: Carefully review the timing of the **Prosolvín** injection in relation to the expected stage of the estrous cycle.
 - Ovarian Ultrasonography: If performed prior to treatment, the absence of a mature CL would indicate incorrect timing. A mature CL is typically identifiable on ultrasound from day 4 post-ovulation.[\[4\]](#)
- Solution:

- Implement a pre-synchronization protocol to ensure a higher percentage of animals are in the luteal phase at the time of **Prosolvín** administration.
- For herds with unknown cycle stages, a two-injection protocol with an 11 to 14-day interval is recommended to ensure all cycling animals will have a responsive CL at the time of the second injection.[\[12\]](#)

Potential Cause 3: Presence of Ovarian Pathologies

- How to Diagnose:
 - Ovarian Ultrasonography: This is the most effective method for identifying ovarian cysts (follicular or luteal) or other abnormalities.[\[4\]](#)[\[10\]](#) Follicular cysts appear as large, anechoic structures, while luteal cysts have a thicker wall.
- Solution:
 - Follicular cysts often require treatment with GnRH to induce luteinization before a prostaglandin like **Prosolvín** can be effective.[\[5\]](#)
 - Luteal cysts will typically respond to **Prosolvín** treatment.

Data Presentation

Table 1: Estrus Response Rates to Luprostiol (**Prosolvín**) and other PGF2 α Analogs in Cattle

Trial	Animal Type	Treatment Group	Estrus Response Rate (%)	Reference
1	Virgin Beef Heifers	Luprostiol (15 mg)	44	[1]
Lutalyse (25 mg)	42	[1]		
2	Multiparous, Lactating Beef Cows	Luprostiol (15 mg)	52	[1]
Lutalyse (25 mg)	56	[1]		
Estrumate (500 mcg)	60	[1]		
3	Multiparous, Lactating Beef Cows	Luprostiol (15 mg)	23	[1]
Lutalyse (25 mg)	19	[1]		
4	Virgin Dairy Heifers	Luprostiol (15 mg)	68	[1]
Estrumate (500 mcg)	70	[1]		
5	Multiparous, Lactating Beef Cows	Luprostiol (≥ 7.5 mg)	75-95	[2]

Table 2: Influence of Body Condition Score (BCS) on Estrus Response and Pregnancy Rate in Dairy and Beef Cows

Breed	BCS	Estrus Response Rate (%)	Pregnancy Rate (Non-sex-sorted semen) (%)	Reference
Dairy	≤2.5	79.0	-	[13]
3	89.0	-	[13]	
≥3.5	92.6	64.3	[13]	
Beef	≤2.5	68.4	-	[13]
3	61.1	-	[13]	
≥3.5	70.8	40.0	[13]	

Experimental Protocols

Protocol 1: Diagnosis of a Functional Corpus Luteum via Progesterone Assay

- Objective: To confirm the presence of a functional corpus luteum, indicating the animal is in the luteal phase of the estrous cycle and is a suitable candidate for **ProsolvIn** treatment.
- Materials:
 - Blood collection tubes (e.g., EDTA or heparinized) or milk collection vials.
 - Centrifuge (for blood samples).
 - Progesterone ELISA kit or access to a diagnostic laboratory.
- Procedure:
 - Blood Sampling: Collect a blood sample from the coccygeal (tail) vein into an appropriate collection tube.
 - Milk Sampling: Collect a milk sample. Note that progesterone is fat-soluble, so the sampling method should be consistent.

- Sample Processing (Blood): Centrifuge the blood sample to separate the plasma.
- Progesterone Analysis: Analyze the plasma or milk sample for progesterone concentration using a validated assay.
- Interpretation of Results:
 - A progesterone concentration of >1 ng/mL is generally considered indicative of a functional corpus luteum.[\[11\]](#)
 - A progesterone concentration of <1 ng/mL suggests the absence of a functional CL, and the animal is likely not in the luteal phase.[\[11\]](#)

Protocol 2: Ovarian Ultrasonography for Reproductive Status Assessment

- Objective: To visualize and assess the structures on the ovaries to determine the reproductive status of the animal (e.g., presence of a CL, follicles, cysts, or ovarian inactivity).
- Materials:
 - Portable ultrasound scanner with a linear-array rectal transducer (5.0-7.5 MHz is standard for bovine reproductive work).
 - Obstetrical lubricant.
 - Protective gloves.
- Procedure:
 - Restrain the animal appropriately.
 - Apply a generous amount of lubricant to the gloved hand and the ultrasound transducer.
 - Carefully insert the transducer into the rectum.
 - Locate the reproductive tract and systematically scan both ovaries.
- Interpretation of Ovarian Structures:

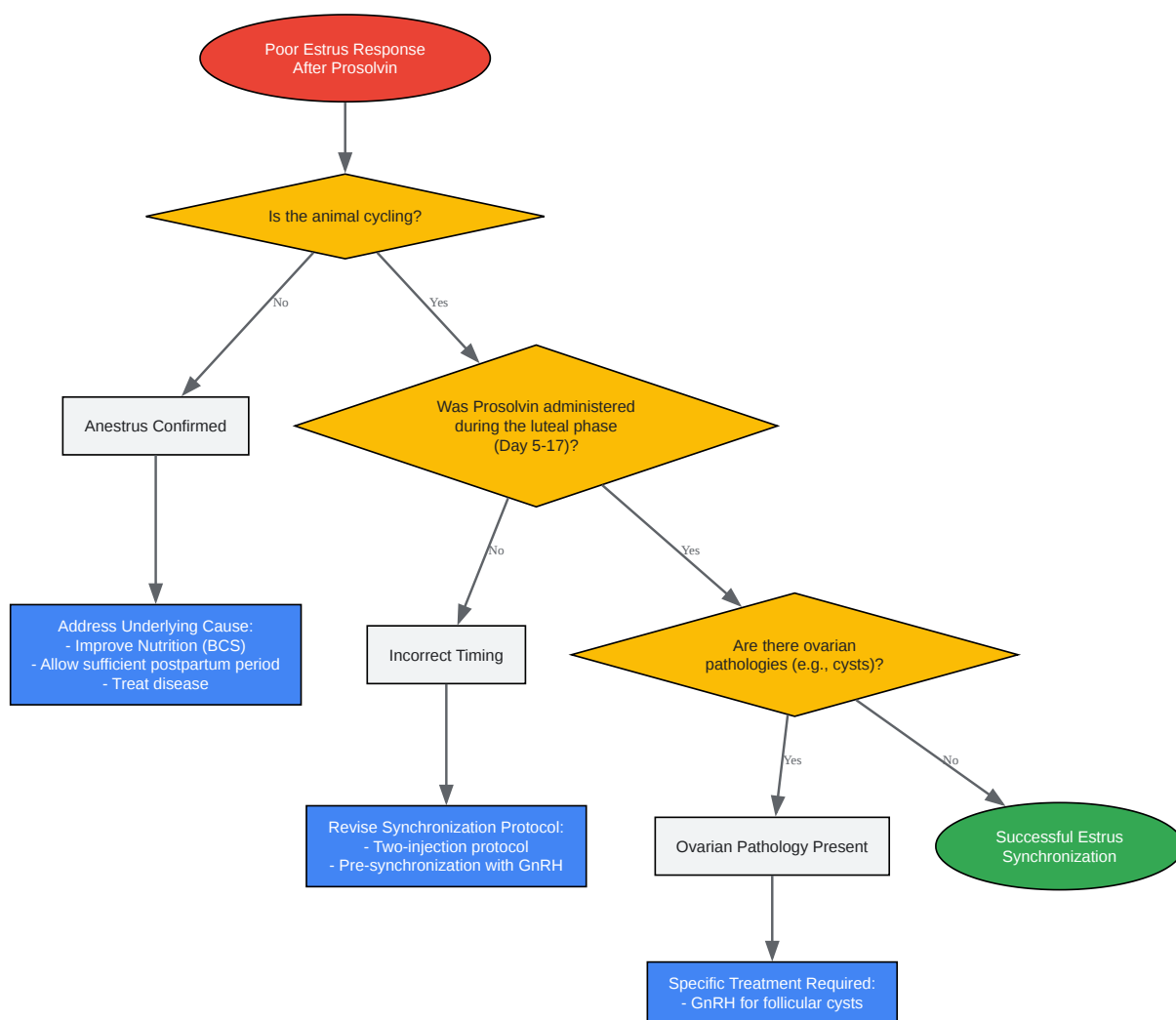
- Corpus Luteum (CL): Appears as a distinct, well-defined structure within the ovarian stroma, often with a granular, greyish (hypoechoic) appearance.[4] A central lacuna (fluid-filled cavity) may be present in a normal CL.[4]
- Follicles: Appear as non-echogenic (black), fluid-filled, spherical structures.[4]
- Follicular Cysts: Typically larger than a mature follicle (>2.5 cm), thin-walled, and anechoic.
- Luteal Cysts: Have a thicker wall (>3 mm) than follicular cysts and may have some luteal tissue present.
- Inactive Ovaries: Appear small with no significant structures (no CL and only small follicles).[10]

Visualizations



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Caption: Signaling pathway of **Prosolvin** (Luprostiol) in luteal cells.



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Caption: Troubleshooting workflow for poor estrus response after **Prosolvin**.

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